

In-depth Technical Guide: 1,13-Tetradecadien-4-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,13-Tetradecadien-4-ol

Cat. No.: B15092361

[Get Quote](#)

CAS Number: 114837-51-3

Molecular Formula: C₁₄H₂₆O

Molecular Weight: 210.35 g/mol

Summary

This document provides a technical overview of **1,13-Tetradecadien-4-ol**, a long-chain unsaturated alcohol. Due to the limited availability of public research data on this specific compound, this guide focuses on presenting the confirmed chemical identification information. Extensive searches for detailed experimental protocols, quantitative data, and specific biological activities did not yield substantive results within publicly accessible scientific literature.

Chemical Structure and Properties

Below is a table summarizing the basic chemical properties of **1,13-Tetradecadien-4-ol**.

| Property | Value | Reference |
|-------------------|-----------------------------------|-----------|
| CAS Number | 114837-51-3 | [1] |
| Molecular Formula | C ₁₄ H ₂₆ O | |
| Molecular Weight | 210.35 g/mol | |

Experimental Data

Despite comprehensive searches of scientific databases and literature, no specific experimental protocols for the synthesis, purification, or analysis of **1,13-Tetradecadien-4-ol** have been found. Similarly, quantitative data from spectroscopic analyses such as NMR, IR, or Mass Spectrometry are not publicly available for this compound.

Biological Activity and Signaling Pathways

There is currently no published research detailing the biological activity of **1,13-Tetradecadien-4-ol**. Consequently, information regarding its mechanism of action or any associated signaling pathways is unavailable.

Conclusion

1,13-Tetradecadien-4-ol is a chemically defined substance with the CAS number 114837-51-3. However, a thorough review of existing scientific literature reveals a significant gap in knowledge regarding its synthesis, experimental characterization, and biological function. This lack of data prevents the creation of a detailed technical guide as originally requested. Further research would be necessary to elucidate the properties and potential applications of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tetradeca-1,13-dien-4-ol | CAS#:114837-51-3 | Chemsrsc [chemsrc.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 1,13-Tetradecadien-4-ol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15092361#cas-number-for-1-13-tetradecadien-4-ol\]](https://www.benchchem.com/product/b15092361#cas-number-for-1-13-tetradecadien-4-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com